

3-Amino-N-methylbenzylamine safety data sheet and hazards

Author: BenchChem Technical Support Team. **Date:** January 2026

Compound of Interest

Compound Name: 3-Amino-N-methylbenzylamine

Cat. No.: B099425

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An In-Depth Technical Guide to the Safe Handling of **3-Amino-N-methylbenzylamine**

Chemical Identity and Physicochemical Properties

3-Amino-N-methylbenzylamine, also known as 3-(Methylaminomethyl)aniline, is a substituted benzylamine derivative. A clear understanding of its physical and chemical properties is fundamental to its safe handling and use in experimental settings.

Key Identifiers and Properties:

Property	Value
Chemical Name	3-Amino-N-methylbenzylamine
Synonyms	3-(Methylaminomethyl)aniline
CAS Number	18759-96-1
Molecular Formula	C ₈ H ₁₂ N ₂
Molecular Weight	136.19 g/mol
Appearance	White or Colorless to Yellow powder, lump, or clear liquid[1]
Purity	>97.0% (GC)(T)[1]

The variability in its physical state (from solid to liquid) underscores the importance of consulting the supplier-specific Safety Data Sheet (SDS) upon receipt of the chemical.

GHS Hazard Identification and Classification

3-Amino-N-methylbenzylamine is classified as a hazardous substance under the Globally Harmonized System of Classification and Labelling of Chemicals (GHS). The "Danger" signal word indicates the potential for severe hazards.^[1]

GHS Classification Summary:

Hazard Class	Category	Hazard Statement
Acute Toxicity, Oral	4	H302: Harmful if swallowed
Acute Toxicity, Dermal	4	H312: Harmful in contact with skin
Skin Corrosion/Irritation	1B/1C	H314: Causes severe skin burns and eye damage
Serious Eye Damage/Irritation	1	H314: Causes severe skin burns and eye damage
Skin Sensitization	1	H317: May cause an allergic skin reaction
Hazardous to the Aquatic Environment, Long-term	1	H410: Very toxic to aquatic life with long lasting effects

Pictograms:

The following pictograms are associated with the hazards of **3-Amino-N-methylbenzylamine**:

- Corrosion: (GHS05) Indicates the potential for causing severe skin burns and eye damage.
- Exclamation Mark: (GHS07) Warns of acute toxicity (harmful) and skin sensitization.
- Environment: (GHS09) Highlights the chemical's toxicity to aquatic life.

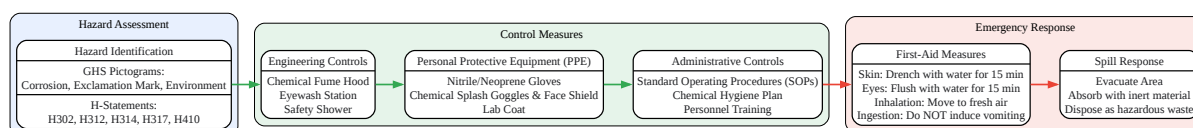
Toxicological Profile and Health Hazards

The primary health hazards of **3-Amino-N-methylbenzylamine** stem from its corrosive nature and its potential to cause sensitization.

- **Acute Toxicity:** The compound is harmful if ingested or absorbed through the skin.[1] While specific LD50 data for this compound is not readily available, a structurally related compound, N-methylbenzylamine (CAS 103-67-3), has an oral LD50 of 300 mg/kg in rats, indicating significant toxicity.[2]
- **Corrosivity:** Direct contact can cause severe skin burns and serious eye damage, potentially leading to irreversible injury.[1][2] The corrosive properties are due to its amine functional groups, which can disrupt cell membranes and denature proteins.
- **Sensitization:** May cause an allergic skin reaction upon repeated exposure.[1][3] It is crucial to prevent initial skin contact to avoid sensitization, as subsequent exposures can trigger a more severe allergic response.

Experimental Workflow: Hazard Mitigation and Response

The following diagram outlines the logical flow from hazard identification to the implementation of appropriate safety measures and emergency response protocols.



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Caption: Hazard Mitigation and Emergency Response Workflow.

Protocols for Safe Handling and Storage

Adherence to strict protocols is essential to mitigate the risks associated with **3-Amino-N-methylbenzylamine**.

Personal Protective Equipment (PPE)

- Eye and Face Protection: Wear tight-sealing safety goggles and a face shield.[\[4\]](#)
- Skin Protection: Use appropriate protective gloves (e.g., nitrile or neoprene) and wear a lab coat or other protective clothing to prevent skin exposure.[\[2\]](#)[\[4\]](#)
- Respiratory Protection: If working outside of a fume hood or if there is a risk of generating aerosols, use a NIOSH/MSHA or European Standard EN 149 approved respirator with a suitable filter for organic gases and vapors.[\[4\]](#)

Handling Procedures

- Ventilation: Always handle this chemical within a certified chemical fume hood to minimize inhalation exposure.[\[4\]](#)
- Grounding: For combustible liquids, ground and bond containers when transferring material to prevent static discharge.[\[2\]](#)
- Avoidance of Incompatibles: Keep away from strong oxidizing agents, acids, acid anhydrides, and acid chlorides.[\[2\]](#)[\[4\]](#)
- Hygiene: Wash hands thoroughly after handling and before eating, drinking, or smoking.[\[1\]](#) Contaminated work clothing should not be allowed out of the workplace.[\[1\]](#)

Storage

- Conditions: Store in a tightly closed container in a dry, cool, and well-ventilated area.[\[4\]](#)
- Security: The substance should be stored in a locked-up area.[\[1\]](#)

- Inert Atmosphere: For air-sensitive compounds, storing under an inert atmosphere is recommended.[\[4\]](#)

Emergency and First-Aid Procedures

Immediate and appropriate action is critical in the event of an exposure.

- Inhalation: Remove the individual to fresh air and keep them comfortable for breathing. Seek immediate medical attention.[\[1\]](#)
- Skin Contact: Immediately remove all contaminated clothing. Rinse the affected skin with plenty of water for at least 15 minutes. Seek immediate medical attention.[\[1\]](#)[\[2\]](#)
- Eye Contact: Rinse cautiously with water for several minutes. Remove contact lenses if present and easy to do. Continue rinsing for at least 15 minutes and seek immediate medical attention.[\[1\]](#)[\[2\]](#)
- Ingestion: Rinse mouth with water. Do NOT induce vomiting. Seek immediate medical attention.[\[1\]](#)

Spill and Disposal Considerations

- Spill Containment: In case of a spill, absorb the material with an inert substance such as vermiculite, sand, or earth.[\[2\]](#) Collect the spillage and place it in a suitable container for disposal.[\[1\]](#)[\[2\]](#) Avoid release into the environment.[\[1\]](#)
- Waste Disposal: Dispose of contents and containers in accordance with local, regional, and national regulations. This should be done through an approved waste disposal plant.[\[1\]](#)

References

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- To cite this document: BenchChem. [3-Amino-N-methylbenzylamine safety data sheet and hazards]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b099425#3-amino-n-methylbenzylamine-safety-data-sheet-and-hazards]

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